

Technical Guide: Comparative Profiling of Pyrazolo[4,3-c]pyridine Kinase Inhibitors

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Compound of Interest

Compound Name: 3-Chloro-1H-pyrazolo[4,3-c]pyridine-7-carbaldehyde

CAS No.: 93546-17-9

Cat. No.: B1608184

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Executive Summary

The pyrazolo[4,3-c]pyridine scaffold represents a distinct "scaffold hop" from the more traditional pyrazolo[3,4-d]pyrimidine (e.g., Roscovitine) and pyrazolo[1,5-a]pyrimidine classes. While the latter have dominated the CDK and JAK inhibitor landscape, the [4,3-c] isomer offers a unique vector for exploring unoccupied chemical space, particularly in targeting Checkpoint Kinase 1 (Chk1) and protein-protein interaction (PPI) interfaces like PEX14-PEX5.

This guide provides a head-to-head technical comparison of pyrazolo[4,3-c]pyridine derivatives against established kinase inhibitor scaffolds, supported by experimental protocols for validation.

Structural Basis & Scaffold Analysis

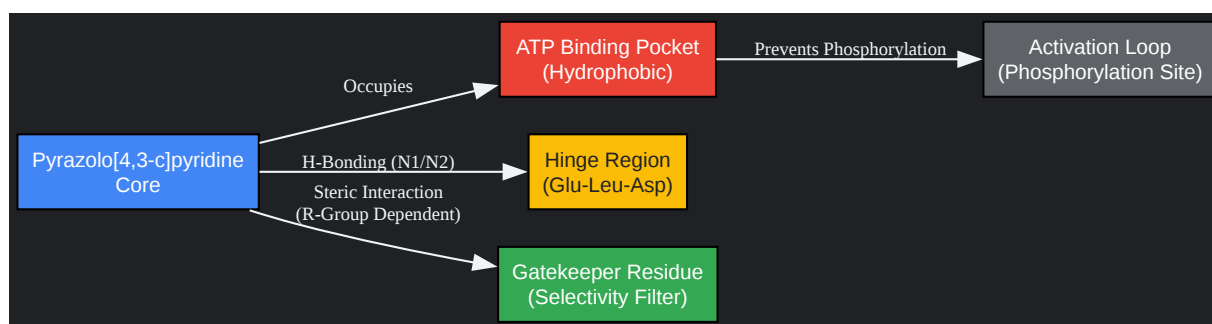
The utility of the pyrazolo[4,3-c]pyridine core lies in its ability to mimic the adenine ring of ATP while presenting nitrogen atoms at vectors that differ from the canonical purine mimics.

The Isomer Comparison

- Pyrazolo[3,4-d]pyrimidine (Standard): Nitrogen at positions 5 and 7. Highly effective for H-bonding with the "hinge region" of kinases (e.g., CDK2/9).
- Pyrazolo[4,3-c]pyridine (Emerging): Nitrogen at position 5 (pyridine ring) and the pyrazole core. This shift alters the vector of substituents at the C3 and N1 positions, allowing access to the "solvent front" or "gatekeeper" pockets that traditional scaffolds may miss.

Mechanism of Action

These derivatives typically function as Type I ATP-competitive inhibitors. They occupy the adenine-binding pocket, forming hydrogen bonds with the kinase hinge region residues.



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Comparative Performance Data

The following data contrasts the [4,3-c] scaffold against established benchmarks in two primary therapeutic areas: Cell Cycle Regulation (Chk1/CDK) and Parasitic Metabolism (PEX14).

Case Study A: Checkpoint Kinase 1 (Chk1) Inhibition

Chk1 is a critical effector in the DNA damage response (DDR).[1] Fused derivatives (pyrazolo[4,3-c]quinolines) have shown promise as alternatives to standard Chk1 inhibitors.

Table 1: Inhibitory Potency (Chk1 Target) Data synthesized from structure-activity relationship (SAR) studies involving fused [4,3-c] systems.

Compound Class	Scaffold Type	Target	Activity (IC50/Kd)	Selectivity Profile
Compound 4e2	Pyrazolo[4,3-c]quinoline	Chk1	Micromolar (Hit)	Moderate; distinct from CDK2
MK-8776	Pyrazolo[1,5-a]pyrimidine	Chk1	< 3 nM (Lead)	High; Clinical Benchmark
Roscovitine	Purine Bioisostere	CDK2/1	0.45 μ M	Low; Pan-CDK activity

“

Insight: While early-generation [4,3-c] derivatives (Compound 4e2) show lower absolute potency than clinical candidates like MK-8776, they exhibit a distinct selectivity profile that avoids common off-targets associated with the pyrazolo[1,5-a] class.

Case Study B: PEX14-PEX5 Inhibition (Trypanocidal)

This is the "killer app" for the [4,3-c] scaffold, where it outperforms traditional kinase scaffolds in disrupting specific protein-protein interactions.

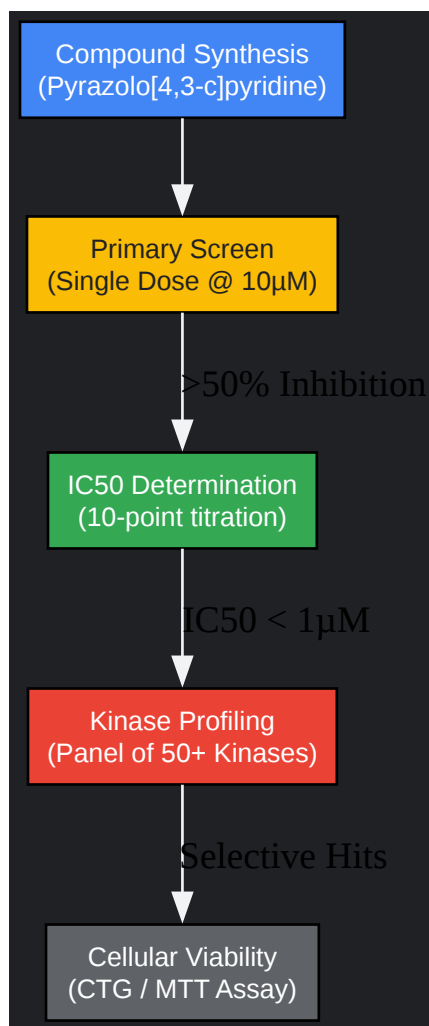
Table 2: PEX14-PEX5 Interface Disruption

Compound	Scaffold	Activity (EC50/Kd)	Mechanism
Compound 1	Pyrazolo[4,3-c]pyridine	163 μ M (Kd)	PPI Disruption (Hit)
Optimized [4,3-c]	Pyrazolo[4,3-c]pyridine	Nanomolar	Optimized hydrophobic fit
Standard Kinase Inhibitors	Various	Inactive	Lack specific geometry for PEX14

Experimental Validation Protocols

To validate the activity of these derivatives, a robust screening cascade is required. The ADP-Glo™ Kinase Assay is the industry standard for this class of compounds due to its high sensitivity and Z' factor.

Workflow Visualization



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Protocol 1: Biochemical Assay (ADP-Glo™)

Objective: Quantify IC50 values against recombinant kinases (e.g., Chk1, CDK2).

- Reagent Preparation:

- Prepare 1X Kinase Buffer (25 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT).
- Dilute compounds to 4X desired concentration in 1X Kinase Buffer (max 1% DMSO).
- Kinase Reaction:
 - In a 384-well white plate, add 2.5 µL of compound.
 - Add 2.5 µL of Kinase/Substrate mix (e.g., Chk1 enzyme + Peptide substrate).
 - Add 2.5 µL of Ultra-Pure ATP (at concentration).
 - Incubate at Room Temperature (RT) for 60 minutes.
- ADP Depletion:
 - Add 5 µL of ADP-Glo™ Reagent.[\[2\]](#)
 - Incubate at RT for 40 minutes. (Stops reaction, consumes unreacted ATP).
- Detection:
 - Add 10 µL of Kinase Detection Reagent.[\[2\]](#)
 - Incubate at RT for 30 minutes. (Converts ADP ATP Light).
- Measurement:
 - Read Luminescence on a plate reader (e.g., EnVision or GloMax).
 - Fit data to a sigmoidal dose-response curve (Variable Slope).[\[3\]](#)

Protocol 2: Selectivity Profiling

Objective: Determine off-target effects.

- Method: Use a "Kinase Strip" system or continuous assay (e.g., PhosphoSens).
- Critical Step: Profile the lead [4,3-c] compound against a panel of diverse kinases (TK, TKL, STE, CMGC families) at 1 μ M.
- Success Metric: A Selectivity Score (S-score) of <0.1 (indicating the compound hits <10% of the kinome at the screening concentration).

Conclusion & Recommendations

The pyrazolo[4,3-c]pyridine scaffold is a versatile, under-explored alternative to traditional purine isosteres.

- For Drug Discovery: It is highly recommended for "Scaffold Hopping" campaigns when patent space around pyrazolo[3,4-d]pyrimidines is crowded.
- For Target Selection: While active against CDKs, its most distinct value appears in Chk1 inhibition and novel PPI targets like PEX14, where its unique geometry allows for specific hydrophobic interactions unavailable to standard kinase inhibitors.

References

- Structure–Activity Relationship in Pyrazolo[4,3-c]pyridines, First Inhibitors of PEX14–PEX5 Protein–Protein Interaction. *Journal of Medicinal Chemistry*. [\[Link\]](#)^[4]
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- Discovery of New Pyrazolopyridine Derivatives as CDK2 Inhibitors. *Molecules / PMC*. [\[Link\]](#)

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